

Personal protective equipment for handling 3-Methyl-2-butenal

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Compound of Interest

Compound Name: 3-Methyl-2-butenal

Cat. No.: B7799788

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Essential Safety and Handling Guide for 3-Methyl-2-butenal

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Methyl-2-butenal** (CAS No: 107-86-8). Adherence to these procedures is essential for ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

3-Methyl-2-butenal is a flammable liquid and vapor that is harmful if swallowed or inhaled, causes severe skin burns and eye damage, and may cause an allergic skin reaction. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Tightly fitting safety goggles are required.^[1] A face shield (minimum 8-inch) should be used where there is a potential for splashing.^[1] All eye and face protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).^[1]
- **Skin Protection:**

- Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.^[1] Butyl-rubber gloves with a minimum layer thickness of 0.3 mm are recommended, offering a breakthrough time of approximately 271 minutes for splash contact.^[1] Always use a proper glove removal technique to avoid skin contact.^[1]
- Protective Clothing: Impervious clothing, such as a flame-retardant antistatic protective suit, is necessary to prevent skin contact.^[2] Immediately remove and wash any contaminated clothing before reuse.^[3]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapor or mist.^[1] If ventilation is inadequate or in case of a spill, wear a suitable respirator.^{[1][2]} For emergencies or situations with high exposure potential, a self-contained breathing apparatus is required.^[4]

Quantitative Data

The following table summarizes key quantitative data for **3-Methyl-2-butenal** for easy reference.

Property	Value
CAS Number	107-86-8
Molecular Formula	C5H8O
Molecular Weight	84.12 g/mol
Appearance	Colorless to light yellow clear liquid with a pungent odor[1][5]
Boiling Point	133 - 135 °C[1]
Melting Point	-19.99 °C to -20 °C[1][5]
Flash Point	33 °C (closed cup)[1]
Density	0.872 g/cm ³ at 25 °C[1]
Vapor Pressure	9 hPa at 20 °C[1]
Autoignition Temperature	145 °C at 1,013 hPa[1]
Water Solubility	110 g/L at 20 °C[1]

Operational Plan for Safe Handling

Follow these procedural steps for the safe handling of **3-Methyl-2-butenal** in a laboratory setting.

Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify the availability and accessibility of an eye-wash station and safety shower.[2]
- Don all required PPE as specified in Section 1.
- Keep away from heat, sparks, open flames, and hot surfaces.[1] Use explosion-proof electrical and ventilating equipment.[3]

Handling:

- Conduct all work within a chemical fume hood to avoid inhaling vapors.
- Avoid contact with skin, eyes, and clothing.[1]
- Use non-sparking tools.[3][6]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[3]
- Keep the container tightly closed when not in use.[1]
- Do not eat, drink, or smoke in the handling area.[2][3]
- Wash hands thoroughly after handling the product.[1][2]

Storage:

- Store in a cool, dry, and well-ventilated place.[1] The recommended storage temperature is 2 - 8 °C.[1]
- Keep containers tightly sealed and upright to prevent leakage.[1]
- Store away from strong oxidants and sources of ignition.[4][5]
- The storage area should be fireproof and without drain or sewer access.[4][5]

First Aid Measures

Immediate medical attention is required for all exposure incidents.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Immediately call a physician or poison control center.[1][3]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin thoroughly with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[1][7]
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Immediately consult a physician or ophthalmologist.[1]

- Ingestion: Do NOT induce vomiting.[1][3] Rinse the mouth with water. If the person is conscious, give one or two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1][7]

Disposal Plan

Proper disposal of **3-Methyl-2-butenal** and its containers is crucial to prevent environmental contamination.

Waste Chemical Disposal:

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[1]
- The chemical may be burned in a chemical incinerator equipped with an afterburner and scrubber.[1] Extra care should be taken during ignition due to its high flammability.[1]
- Do not let the product enter drains.

Contaminated Packaging Disposal:

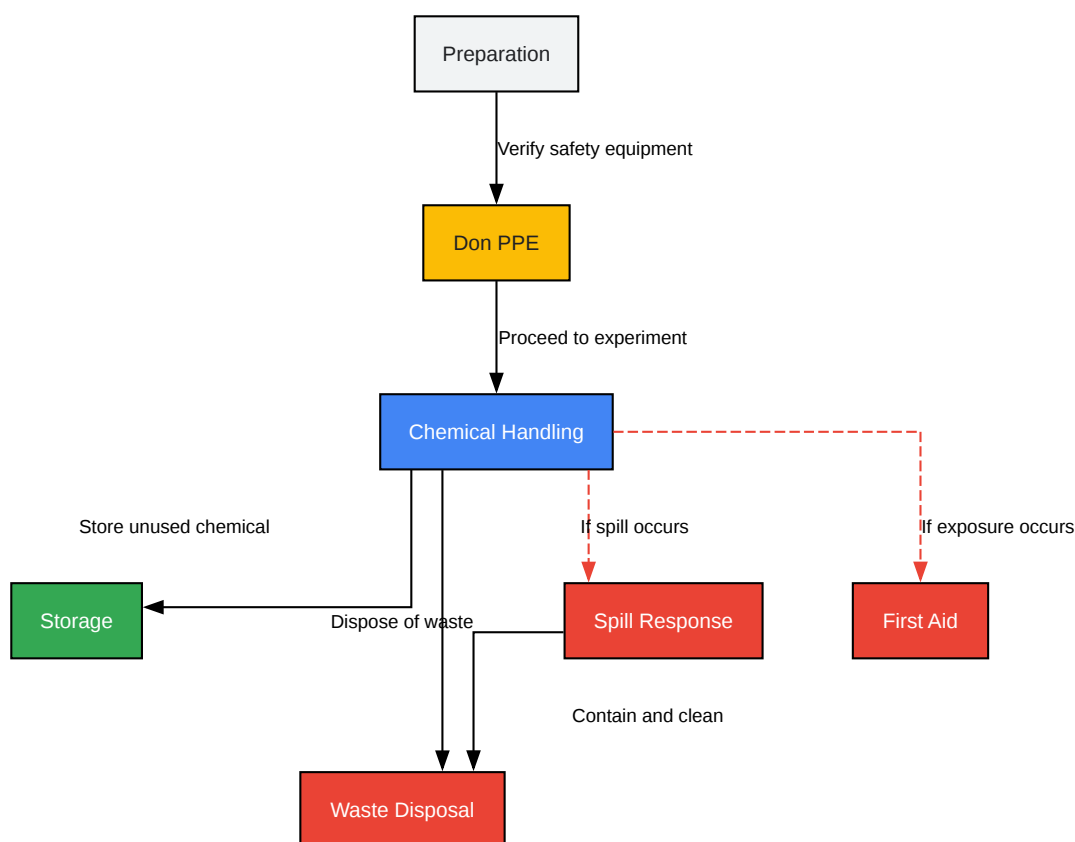
- Dispose of contaminated packaging as unused product.[1]
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[7]
- Alternatively, puncture the packaging to make it unusable for other purposes and dispose of it in a sanitary landfill.[7]

Spill Response:

- In case of a spill, remove all ignition sources.[4][7]
- Wear a chemical protection suit with a self-contained breathing apparatus.[4][5]
- Absorb the spill with an inert, non-combustible material like sand or vermiculite.[4][8]
- Collect the absorbed material into a sealable container for disposal according to local regulations.[4][5]

Workflow for Handling 3-Methyl-2-butenal

The following diagram illustrates the logical workflow for the safe handling of **3-Methyl-2-butenal** from preparation to disposal.



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Caption: Workflow for the safe handling of **3-Methyl-2-butenal**.

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